

Comparative analysis of Iotasul and Iohexol in lymphography

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Compound of Interest

Compound Name: *Iotasul*

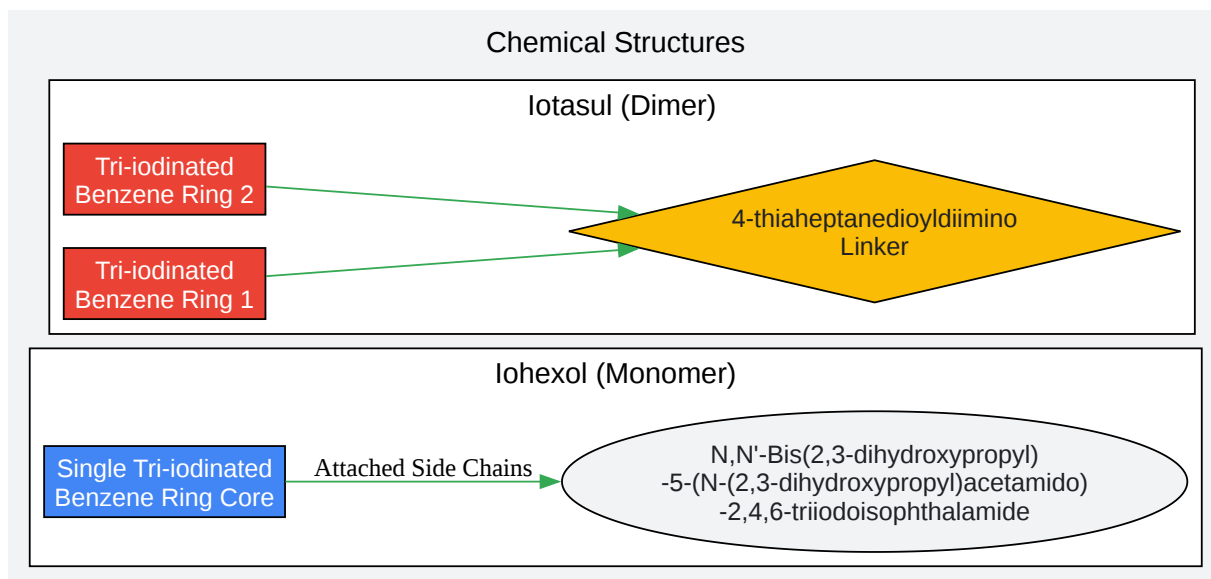
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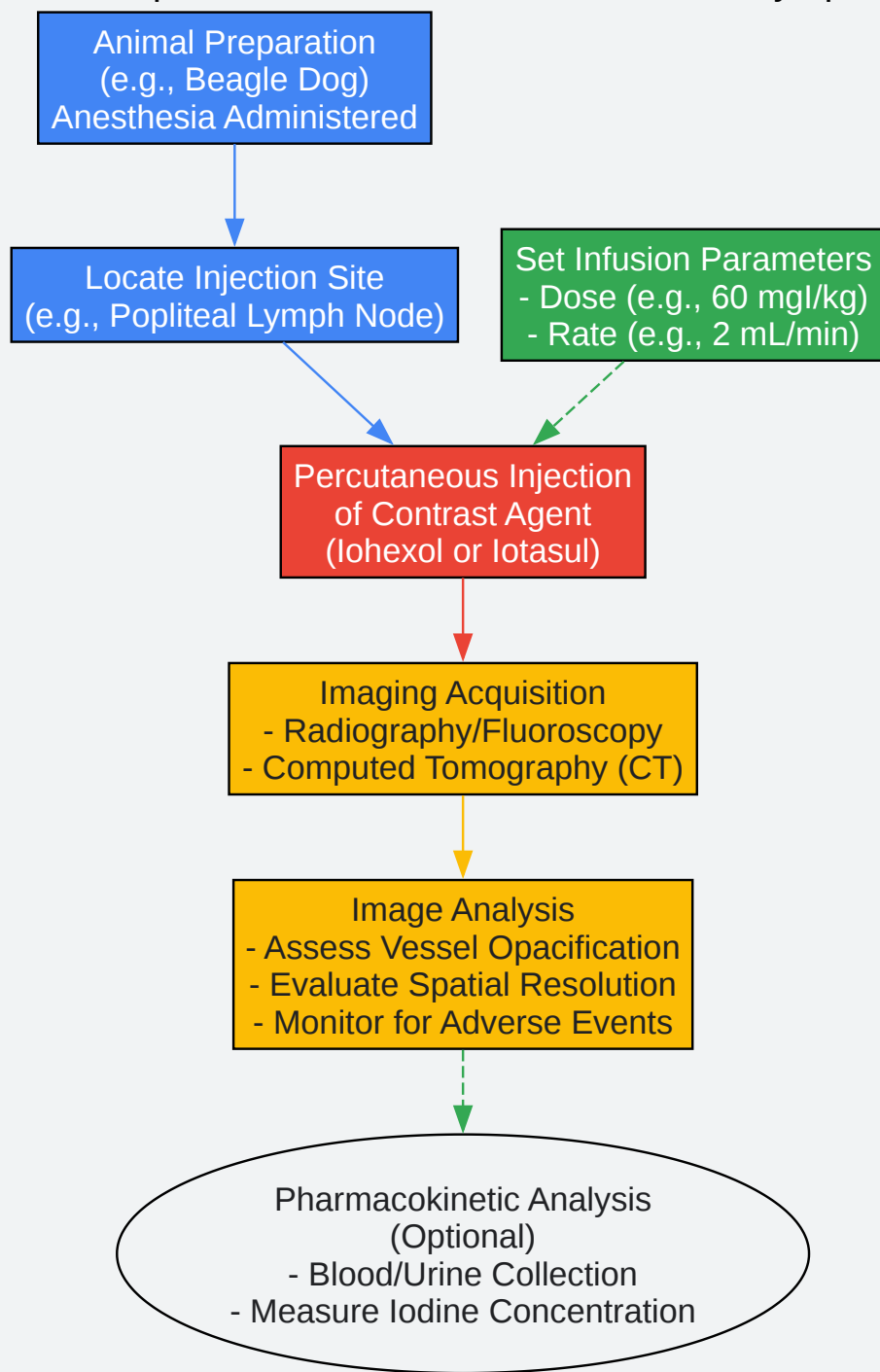
Overview and Chemical Structure

Iohexol is a well-established, non-ionic, water-soluble monomeric contrast agent widely used for various radiographic procedures, including lymphography.^{[1][2][3]} Its low osmolality compared to ionic agents contributes to its favorable safety profile.^{[1][3]} **Iotasul** is a non-ionic dimeric, water-soluble contrast agent developed specifically to address some limitations of conventional agents in lymphography. Its dimeric structure and higher molecular weight are designed to reduce diffusion out of lymphatic vessels, allowing for a longer retention time and better visualization.

The fundamental structural difference between the monomeric Iohexol and the dimeric **Iotasul** is a key factor influencing their physicochemical properties and performance in lymphography.



Generalized Experimental Workflow for Canine CT Lymphography

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References

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- 2. Determination of optimal dosage and delay time for computed tomographic lymphography after percutaneous injection of Iohexol into popliteal lymph nodes in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Iohexol | C₁₉H₂₆I₃N₃O₉ | CID 3730 - PubChem [pubchem.ncbi.nlm.nih.gov]
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